

Lophanthoidin B: A Comprehensive Technical Guide

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Compound of Interest

Compound Name: *Lophanthoidin B*

Cat. No.: *B1631900*

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Lophanthoidin B is a naturally occurring diterpenoid that has garnered interest within the scientific community. This technical guide provides a detailed overview of its physical and chemical properties, spectroscopic data, potential biological activities, and generalized experimental protocols relevant to its study. The information is presented to support further research and development efforts involving this compound.

Physical and Chemical Properties

Lophanthoidin B is a complex diterpenoid with the molecular formula $C_{24}H_{32}O_8$.^[1] Its molecular weight is approximately 448.5 g/mol.^[1] While specific experimental data for its melting point, boiling point, and solubility are not readily available in the public domain, its structure suggests it is likely a crystalline solid at room temperature with solubility in organic solvents typical for diterpenoids of similar polarity.

Property	Value	Source
Molecular Formula	C24H32O8	[1]
Molecular Weight	448.5 g/mol	[1]
IUPAC Name	2-[(4bS,8aS,9S,10S)-10-acetyloxy-1,9-dihydroxy-4b,8,8-trimethyl-3,4-dioxo-5,6,7,8a,9,10-hexahydrophenanthren-2-yl]propyl acetate	[1]
InChI	InChI=1S/C24H32O8/c1-11(10-31-12(2)25)14-17(27)15-16(19(29)18(14)28)24(6)9-7-8-23(4,5)22(24)20(30)21(15)32-13(3)26/h11,20-22,27,30H,7-10H2,1-6H3/t20-,21+,22+,24-/m1/s1	[1]
InChIKey	FOQUQAGAAHKGMV-QSNKTEHGSA-N	[1]
Canonical SMILES	CC(COC(=O)C)C1=C(C2=C(C(=O)C1=O)C3(CCCC(C3C(C2OC(=O)C)O)(C)C)C)O	[1]
PubChem CID	14193972	[1]

Spectroscopic Data

Detailed experimental spectra for **Lophanthoidin B** are not widely published. However, based on its chemical structure, the expected spectral characteristics are outlined below.

Nuclear Magnetic Resonance (NMR) Spectroscopy

- ¹H NMR: The proton NMR spectrum is expected to be complex, showing a variety of signals corresponding to the numerous protons in the molecule. Key signals would include those for

methyl groups (singlets), methylene groups (multiplets), methine protons (multiplets), and protons attached to oxygenated carbons, which would appear at lower field.

- ^{13}C NMR: The carbon NMR spectrum would display 24 distinct signals corresponding to each carbon atom in the molecule. The chemical shifts would indicate the presence of carbonyl groups (in the downfield region), olefinic carbons, carbons bonded to oxygen, and aliphatic carbons.

Infrared (IR) Spectroscopy

The IR spectrum of **Lophanthoidin B** is expected to show characteristic absorption bands for its functional groups. These would likely include:

- A broad band in the region of $3500\text{--}3200\text{ cm}^{-1}$ corresponding to the O-H stretching vibrations of the hydroxyl groups.
- Strong absorption bands in the region of $1750\text{--}1650\text{ cm}^{-1}$ due to the C=O stretching vibrations of the ester and ketone carbonyl groups.
- Bands in the region of $1250\text{--}1000\text{ cm}^{-1}$ corresponding to C-O stretching vibrations.
- Absorptions in the $3000\text{--}2850\text{ cm}^{-1}$ region due to C-H stretching of the aliphatic parts of the molecule.

Mass Spectrometry (MS)

Mass spectrometry would be a critical tool for confirming the molecular weight of **Lophanthoidin B**. High-resolution mass spectrometry (HRMS) would provide the exact mass, allowing for the confirmation of the molecular formula. The fragmentation pattern observed in the mass spectrum would provide valuable information about the structure of the molecule.

Potential Biological Activities and Signaling Pathways

While specific biological studies on **Lophanthoidin B** are limited, research on diterpenoids isolated from the *Isodon* genus, to which **Lophanthoidin B** belongs, provides strong indications of its potential therapeutic activities.

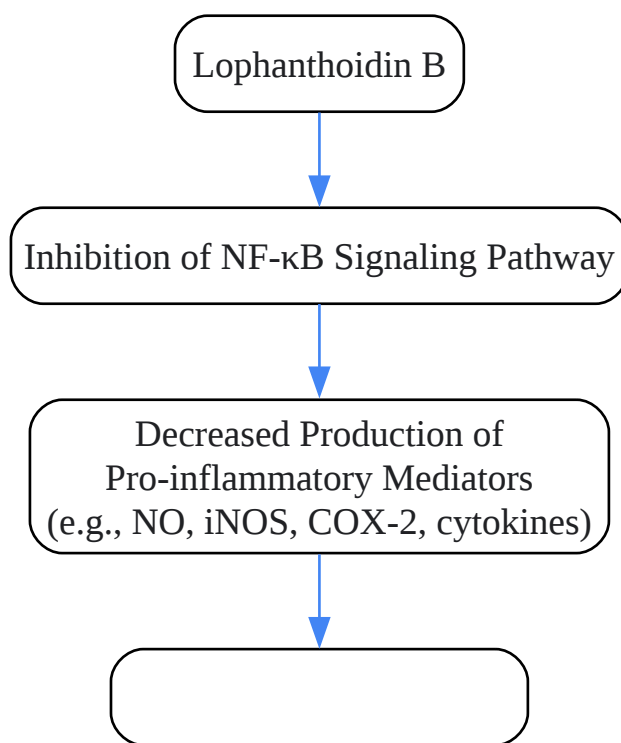
Cytotoxic Activity

Numerous diterpenoids isolated from *Isodon* species have demonstrated significant cytotoxic activity against various human cancer cell lines.^{[2][3][4][5]} For example, kamebanin, a diterpenoid from *Isodon*, showed efficient cytotoxic activity against HeLa and HL-60 cells.^[2] Other diterpenoids from *Isodon enanderianus* and *Isodon megathyrsus* have also shown potent inhibitory activities against cancer cells.^{[3][4]} This suggests that **Lophanthoidin B** may also possess cytotoxic properties worthy of investigation.

Anti-inflammatory Activity and NF-κB Inhibition

A significant body of research points to the anti-inflammatory properties of diterpenoids from *Isodon*. Several of these compounds have been shown to be potent inhibitors of the nuclear factor-kappa B (NF-κB) signaling pathway.^{[6][7][8][9][10][11][12]} NF-κB is a key transcription factor that regulates the expression of numerous genes involved in inflammation and immune responses. Diterpenoids from *Isodon rubescens* were found to directly interfere with the DNA-binding activity of NF-κB.^{[6][7]} More recent studies on diterpenoids from *Isodon suzhouensis* and *Isodon rubescens* have further confirmed their inhibitory effects on the NF-κB pathway, leading to a reduction in the production of pro-inflammatory mediators.^{[8][9][10][11][12]}

The logical relationship for the proposed anti-inflammatory action of **Lophanthoidin B** via NF-κB inhibition is depicted in the following diagram:



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Caption: Proposed anti-inflammatory mechanism of **Lophanthoidin B**.

Experimental Protocols

Specific experimental protocols for the extraction, isolation, and analysis of **Lophanthoidin B** are not detailed in the available literature. However, general methodologies used for the study of diterpenoids from *Isodon* species can be adapted.

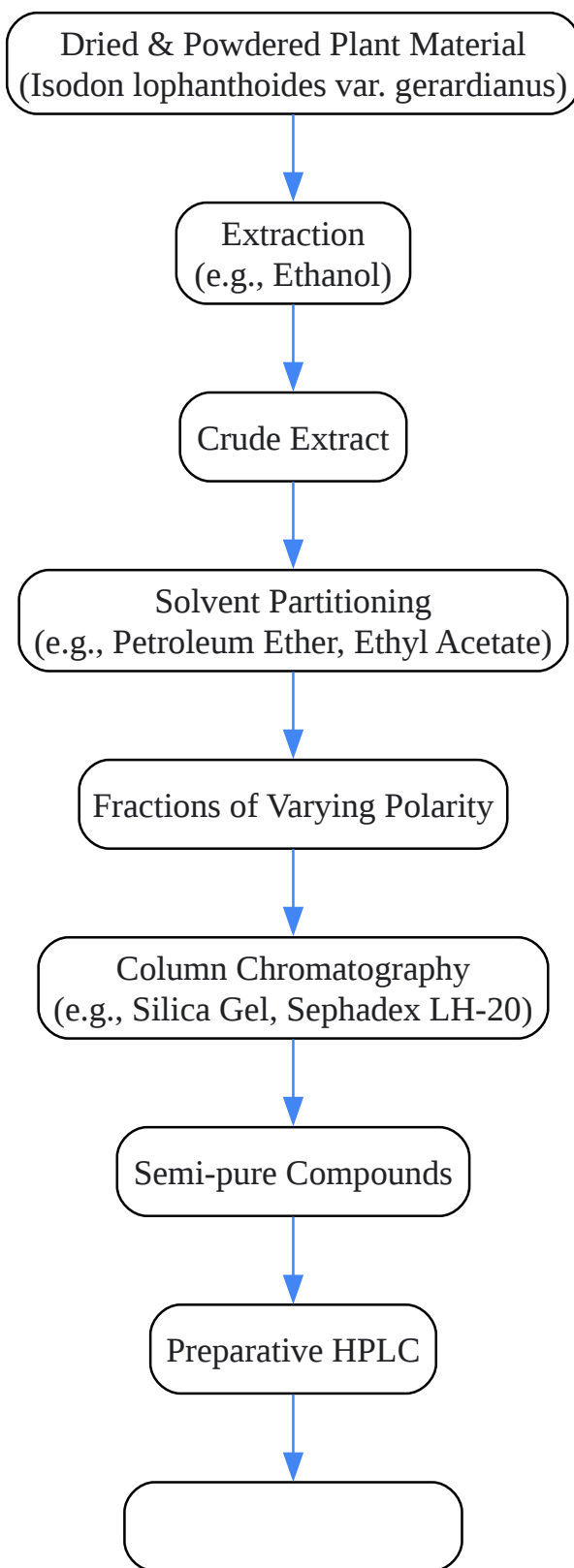
Extraction and Isolation

A general workflow for the extraction and isolation of diterpenoids from *Isodon* species is as follows:

- Extraction: The dried and powdered aerial parts of the plant material are typically extracted with a solvent such as ethanol or methanol at room temperature or with heating.^[13]
- Partitioning: The resulting crude extract is then suspended in water and partitioned successively with solvents of increasing polarity, such as petroleum ether, ethyl acetate, and n-butanol, to separate compounds based on their polarity.^[13]

- Chromatography: The fractions obtained from partitioning are then subjected to various chromatographic techniques for further purification. These techniques commonly include:
 - Silica Gel Column Chromatography: Used for the initial separation of compounds based on polarity.
 - Sephadex LH-20 Column Chromatography: Effective for separating compounds based on size and polarity.
 - Preparative High-Performance Liquid Chromatography (HPLC): Used for the final purification of individual compounds to a high degree of purity.

The following diagram illustrates a typical workflow for the extraction and isolation of diterpenoids:



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Caption: General workflow for diterpenoid isolation.

Structure Elucidation

The structure of the isolated **Lophanthoidin B** would be elucidated using a combination of spectroscopic techniques:

- 1D and 2D NMR Spectroscopy: Including ^1H NMR, ^{13}C NMR, COSY, HSQC, and HMBC experiments to determine the connectivity of atoms within the molecule.
- High-Resolution Mass Spectrometry (HRMS): To confirm the molecular formula.
- X-ray Crystallography: If suitable crystals can be obtained, this technique provides the definitive three-dimensional structure of the molecule.

Conclusion

Lophanthoidin B is a diterpenoid with significant potential for further scientific investigation, particularly in the areas of oncology and inflammation. While detailed experimental data on this specific compound are currently limited, the information available for structurally related compounds from the *Isodon* genus provides a strong foundation for future research. This technical guide serves as a resource to aid researchers in the design and execution of studies aimed at unlocking the full therapeutic potential of **Lophanthoidin B**.

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